

A Technical Guide to Commercial Suppliers of α -Ergocryptine-d3 Reference Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: α -Ergocryptine-d3

Cat. No.: B1147346

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This technical guide provides an in-depth overview of commercial suppliers for α -Ergocryptine-d3 (CAS No. 1794783-50-8), a deuterated internal standard crucial for accurate quantification in analytical methodologies. This document outlines supplier information, available product specifications, and a generalized experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS).

Introduction to α -Ergocryptine-d3

α -Ergocryptine is a naturally occurring ergot alkaloid produced by fungi of the *Claviceps* genus. Its deuterated analogue, α -Ergocryptine-d3, serves as an ideal internal standard for mass spectrometry-based analytical methods. The incorporation of deuterium atoms results in a mass shift, allowing it to be distinguished from the non-labeled analyte while exhibiting nearly identical chemical and physical properties. This ensures accurate quantification by compensating for variations in sample preparation and instrument response.

Commercial Suppliers and Product Specifications

Several chemical suppliers offer α -Ergocryptine-d3 as a reference standard. The following tables summarize the available information. For pricing and current availability, it is recommended to contact the suppliers directly.

Table 1: General Supplier Information

Supplier	Website	Contact Information	Notes
LGC Standards	--INVALID-LINK--	Available on website	Offers a wide range of reference materials.
Pharmaffiliates	--INVALID-LINK--	Available on website	Specializes in pharmaceutical reference standards, including impurities and stable isotopes. [1]
Alfa Chemistry	--INVALID-LINK--	Available on website	Supplier of a broad range of chemicals, including stable isotope-labeled compounds. [2]

Table 2: α -Ergocryptine-d3 Product Details

Supplier	Product Code	CAS Number	Molecular Formula	Molecular Weight	Storage
LGC Standards	TRC-E597502	1794783-50-8	$C_{32}D_3H_{38}N_5O_5$	578.717	Room Temperature (for shipping)
Pharmaffiliates	PA STI 037580	1794783-50-8	$C_{32}H_{38}D_3N_5O_5$	578.72	2-8°C Refrigerator
Alfa Chemistry	ACMA00062 176	1794783-50-8	$C_{32}H_{38}D_3N_5O_5$	578.720	Cool, dry, well-ventilated area in a tightly closed container. [2]

Table 3: Quantitative Data

Supplier	Purity	Concentration	Pack Size	Price
LGC Standards	Custom Synthesis[3]	Neat[3]	Inquire for details	Inquire for quote[3]
Pharmaffiliates	High Purity[1]	Inquire for details	Inquire for details	Login or inquire for pricing[1]
Alfa Chemistry	Inquire for details	Inquire for details	Inquire for details	Inquire for pricing

Experimental Protocol: Use of α -Ergocryptine-d3 in LC-MS/MS Analysis

The following is a generalized protocol for the use of α -Ergocryptine-d3 as an internal standard in the quantification of α -Ergocryptine in a sample matrix (e.g., grain, plasma). This protocol is based on methodologies described in peer-reviewed literature and should be optimized for specific applications.[4][5]

1. Materials and Reagents

- α -Ergocryptine-d3 reference standard
- α -Ergocryptine analytical standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ammonium acetate (or other suitable buffer)
- Formic acid (or other suitable acidifier)
- Ultrapure water
- Sample matrix (e.g., finely ground wheat, plasma)

2. Preparation of Standard Solutions

- Internal Standard Stock Solution (IS Stock): Accurately weigh a known amount of α -Ergocryptine-d3 and dissolve it in methanol to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- Internal Standard Working Solution (IS Working): Dilute the IS Stock solution with methanol or the initial mobile phase to a working concentration suitable for spiking into samples and calibration standards (e.g., 100 ng/mL).
- Analyte Stock Solution: Prepare a stock solution of α -Ergocryptine in a similar manner to the IS Stock.
- Calibration Standards: Prepare a series of calibration standards by spiking known amounts of the analyte stock solution into a blank matrix extract. Add a constant volume of the IS Working Solution to each calibration standard.

3. Sample Preparation

- Accurately weigh or measure a known amount of the sample.
- Add a precise volume of the IS Working Solution to the sample.
- Perform extraction using an appropriate solvent system (e.g., acetonitrile/water). This may involve vortexing, sonication, and centrifugation.
- The supernatant may be further purified using solid-phase extraction (SPE) if necessary.
- Evaporate the final extract to dryness under a gentle stream of nitrogen and reconstitute in the initial mobile phase.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of water and acetonitrile, both containing a small amount of buffer and/or acid (e.g., 0.1% formic acid), is typical.

- Flow Rate: A flow rate of 0.2-0.5 mL/min is common.
- Injection Volume: Typically 5-20 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray ionization (ESI) in positive mode is generally used.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is employed to monitor specific precursor-to-product ion transitions for both α -Ergocryptine and **α -Ergocryptine-d3**.
 - Example Transitions:
 - α -Ergocryptine: Q1 (precursor ion) \rightarrow Q3 (product ion)
 - **α -Ergocryptine-d3**: Q1 (precursor ion + 3 Da) \rightarrow Q3 (product ion)

5. Data Analysis

- Integrate the peak areas for both the analyte and the internal standard in the chromatograms of the calibration standards and the samples.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.
- Determine the concentration of the analyte in the samples by interpolating their peak area ratios on the calibration curve.

Visualizations

The following diagrams illustrate key workflows relevant to the use of **α -Ergocryptine-d3** reference standards.

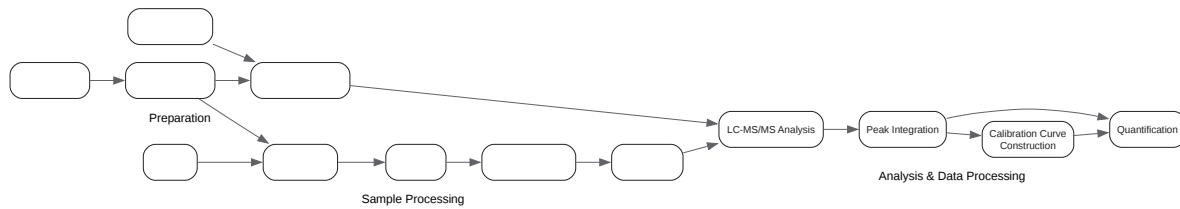


Figure 1: Workflow for using a deuterated internal standard in LC-MS/MS

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Caption: Workflow for using a deuterated internal standard in LC-MS/MS.

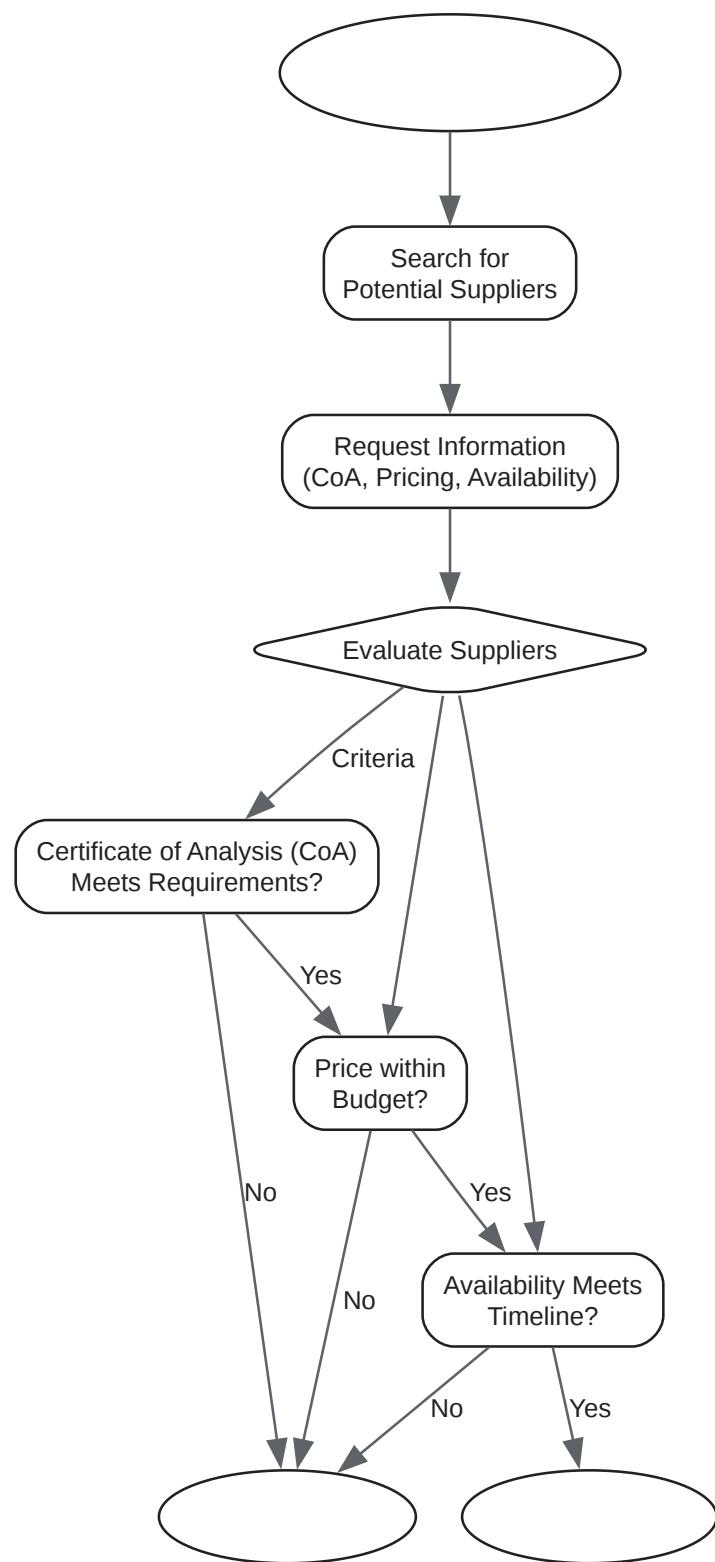


Figure 2: Logical flow for supplier qualification

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- To cite this document: BenchChem. [A Technical Guide to Commercial Suppliers of α -Ergocryptine-d3 Reference Standards]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147346#commercial-suppliers-of-ergocryptine-d3-reference-standards>]

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